

An In-depth Technical Guide to the Physical Properties of 2-(Methoxymethyl)pyridine

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Compound of Interest

Compound Name: 2-(Methoxymethyl)pyridine

Cat. No.: B1295691

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This technical guide provides a comprehensive overview of the physical properties of **2-(Methoxymethyl)pyridine**, specifically its boiling point and density. Designed for researchers, scientists, and professionals in drug development, this document compiles available data, details standardized experimental protocols for property determination, and presents a logical workflow for such characterization.

Core Physical Properties

2-(Methoxymethyl)pyridine, a heterocyclic organic compound, is a liquid at room temperature. Its physical characteristics, particularly boiling point and density, are crucial for its application in chemical synthesis and pharmaceutical development, influencing reaction conditions, purification methods, and formulation.

Data Presentation

The physical properties of **2-(Methoxymethyl)pyridine** have been reported by various chemical suppliers. It is important to note that these values may be estimates and should be confirmed by experimental determination for critical applications.

Physical Property	Reported Value(s)	Notes
Boiling Point	158-159 °C	At standard atmospheric pressure (760 mmHg). [1]
Approx. 186-188 °C	General approximation. [2]	
Density	Approx. 1.04 g/cm ³	General approximation. [2]
1.010 ± 0.06 g/cm ³	Estimated value.	

Experimental Protocols

While specific experimental determinations for **2-(Methoxymethyl)pyridine** are not readily available in the public domain, the following are detailed, standard methodologies for accurately measuring the boiling point and density of organic liquids.

Boiling Point Determination: The Capillary Method

This method is suitable for small quantities of a liquid sample.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Liquid for the bath (e.g., paraffin oil)
- Sample of **2-(Methoxymethyl)pyridine**

Procedure:

- A small amount of **2-(Methoxymethyl)pyridine** is placed into the small test tube.

- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is then immersed in the Thiele tube or oil bath.
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample has overcome the atmospheric pressure.
- The heat source is removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[3] This is the point where the vapor pressure of the sample equals the atmospheric pressure.

Density Determination: The Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements of liquids.[6][7]

Apparatus:

- Pycnometer (of a known volume, e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Temperature-controlled water bath
- Sample of **2-(Methoxymethyl)pyridine**
- Distilled water (for calibration)

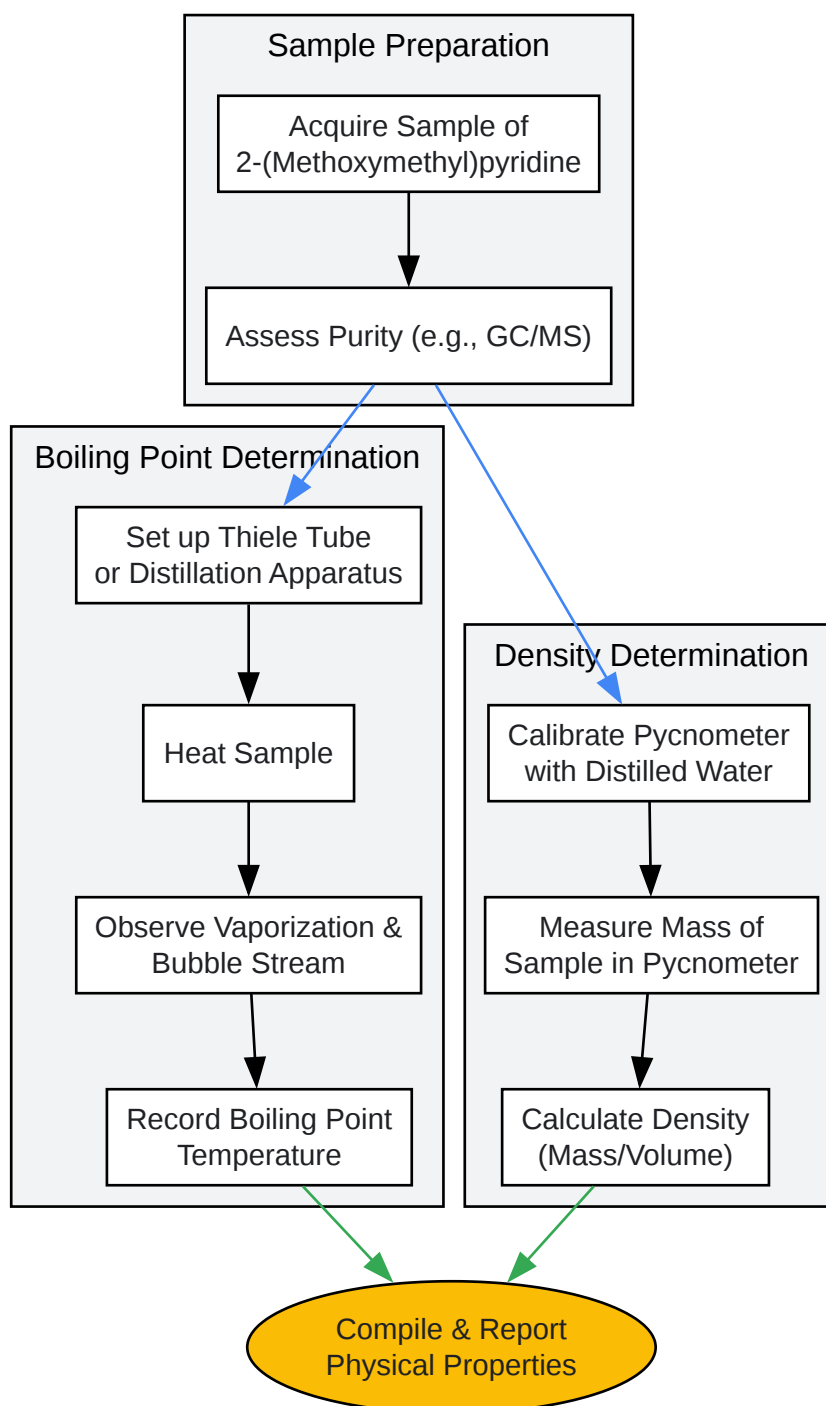
- Acetone (for cleaning and drying)

Procedure:

- Calibration of the Pycnometer:
 - The pycnometer is thoroughly cleaned with distilled water and acetone and then dried.
 - The empty, dry pycnometer is weighed on the analytical balance.
 - The pycnometer is filled with distilled water and placed in the temperature-controlled water bath (e.g., at 20 °C) until it reaches thermal equilibrium.
 - The volume is adjusted precisely to the pycnometer's calibration mark.
 - The pycnometer is removed from the bath, carefully dried on the outside, and weighed again.
 - The mass of the water is determined, and using the known density of water at that temperature, the exact volume of the pycnometer is calculated.
- Measurement of the Sample:
 - The calibrated pycnometer is emptied, cleaned, and thoroughly dried.
 - The empty pycnometer is weighed.
 - The pycnometer is filled with **2-(Methoxymethyl)pyridine** and placed in the temperature-controlled water bath at the same temperature used for calibration.
 - Once thermal equilibrium is reached, the volume is adjusted to the calibration mark.
 - The pycnometer is removed, dried externally, and weighed.
 - The mass of the **2-(Methoxymethyl)pyridine** sample is calculated.
 - The density is then calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid chemical sample.



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Caption: Workflow for Physical Property Determination.

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